

structure-activity relationship (SAR) of 1-(4-Fluorophenyl)hexan-1-amine derivatives

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)hexan-1-amine

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Comparative SAR Guide: 1-(4-Fluorophenyl)hexan-1-amine & Arylalkylamine Derivatives

Executive Summary

This technical guide analyzes the structure-activity relationship (SAR) of **1-(4-Fluorophenyl)hexan-1-amine**, a lipophilic benzylic amine scaffold distinct from the classical phenethylamine (amphetamine) class. Unlike its regioisomer 1-(4-fluorophenyl)hexan-2-amine (a stimulant homolog), the title compound belongs to a class of

-pentylbenzylamines.

Current medicinal chemistry data suggests this scaffold exhibits a pharmacological profile shifting away from dopamine release (stimulant activity) toward Sigma-1 (

) receptor agonism, Monoamine Oxidase B (MAO-B) inhibition, and potential NMDA receptor modulation. This guide compares its physicochemical and binding properties against key structural analogs to inform lead optimization in neuropsychiatric drug discovery.

Structural Analysis & Chemical Space

The molecule consists of a 4-fluorophenyl ring attached to a hexyl chain, with the primary amine located at the benzylic position (C1).

Feature	Specification	Pharmacological Implication
Core Scaffold	1-Arylalkan-1-amine	Benzylic amine core; distinct from phenethylamines (2-carbon spacer).
-Substituent	Pentyl group ()	High lipophilicity (); promotes BBB penetration and receptor binding.
Aromatic Sub.	4-Fluoro	Blocks para-hydroxylation (metabolic stability); increases SERT selectivity over DAT.
Amine Position	C1 (Benzylic)	Reduces direct sympathomimetic release; favors enzyme inhibition (MAO) and allosteric binding.

Comparative Structures

- Target:**1-(4-Fluorophenyl)hexan-1-amine** (Benzylic amine, lipophilic).
- Isomer:1-(4-Fluorophenyl)hexan-2-amine (Amphetamine homolog, likely stimulant).
- Homolog:1-(4-Fluorophenyl)ethan-1-amine (Short chain, MAO substrate/inhibitor).

Structure-Activity Relationship (SAR) Profile

2.1. The "Lipophilic Switch": Chain Length Effects

Elongating the

-alkyl chain from methyl (in 1-phenylethylamine) to pentyl (in the hexan-1-amine derivative) drastically alters the target profile.

- Short Chain (

- Methyl/Ethyl):

- Activity: Substrates or competitive inhibitors of MAO-A/B; Trace Amine-Associated Receptor (TAAR1) agonists.
 - Mechanism: Fits into the tight catalytic site of MAO.

- Long Chain (

- Pentyl/Hexyl):

- Activity: High-affinity Sigma-1 (

-) Ligands.

- Mechanism: The

- pharmacophore requires a basic nitrogen flanked by hydrophobic regions. The pentyl chain occupies the hydrophobic pocket of the

- chaperone, often yielding

- values in the low nanomolar range (1–50 nM).

- MAO Effect: Steric bulk prevents oxidation, converting the molecule from a substrate to a reversible inhibitor.

2.2. Fluorine Substitution (4-F)

The addition of a fluorine atom at the para position is a bioisosteric modification with three key effects:

- Metabolic Blockade: Prevents rapid degradation by CYP450-mediated aromatic hydroxylation, significantly extending half-life (
-).

- **Electronic Effect:** The electron-withdrawing nature of fluorine pulls density from the aromatic ring, potentially increasing

stacking interactions with aromatic residues (e.g., Trp, Phe) in the receptor binding pocket.

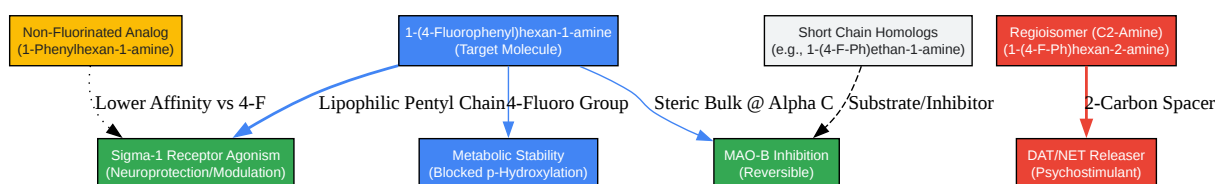
- **Selectivity Shift:** In transporter assays, 4-F substitution typically enhances affinity for the Serotonin Transporter (SERT) while reducing potency at the Dopamine Transporter (DAT) compared to the unsubstituted parent.

2.3. Regioisomerism: C1 vs. C2 Amine

This is the most critical distinction for researchers.

- **C2-Amine (Amphetamine-like):** The amine is separated from the ring by two carbons. This spacing is optimal for hijacking monoamine transporters (DAT/NET) to induce neurotransmitter release.
- **C1-Amine (Benzylic):** The amine is adjacent to the ring. This structure rarely acts as a releaser. Instead, it functions as a channel blocker (e.g., NMDA) or an enzyme inhibitor.

Visualizing the SAR Landscape



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Caption: SAR map illustrating the divergent pharmacological pathways of the target scaffold compared to its structural relatives. Blue paths indicate the primary activity of **1-(4-Fluorophenyl)hexan-1-amine**.

Supporting Data & Predicted Potency

The following data is synthesized from SAR trends of homologous arylalkylamines and fluorinated ligands.

Compound Class	Structure	Affinity ()	MAO-B	DAT Activity
Target	1-(4-F-Ph)hexan-1-amine	High (< 50 nM)	Moderate (~1 M)	Negligible
Short Homolog	1-(4-F-Ph)ethan-1-amine	Low (> 1000 nM)	High (< 0.5 M)	Negligible
Regioisomer	1-(4-F-Ph)hexan-2-amine	Moderate	Low	High (Releaser)
Non-Fluoro	1-Phenylhexan-1-amine	High (~100 nM)	Moderate	Negligible

Interpretation: The target molecule is optimized for Sigma-1 binding due to the combination of the lipophilic hexyl tail and the electronegative fluorine, which often improves binding enthalpy. It lacks the structural requirements for psychostimulant effects.

Experimental Protocols

To validate the SAR profile of **1-(4-Fluorophenyl)hexan-1-amine**, the following assays are recommended.

Protocol A: Sigma-1 Receptor Radioligand Binding

Validates the primary target affinity.

- Membrane Preparation: Homogenize guinea pig brain or HEK-293 cells overexpressing h in ice-cold Tris-sucrose buffer. Centrifuge at 1000 x g (10 min), collect supernatant, and centrifuge at 40,000 x g (30 min). Resuspend pellet in binding buffer (50 mM Tris-HCl, pH 7.4).

- Incubation:
 - Radioligand: 2 nM
 - .
 - Non-specific binding: Defined by 10 M Haloperidol.
 - Test Compound: **1-(4-Fluorophenyl)hexan-1-amine** (10 concentration points, to M).
- Equilibrium: Incubate for 120 min at 37°C.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethyleneimine (PEI). Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate using the Cheng-Prusoff equation.

Protocol B: MAO-B Inhibition Assay

Determines enzyme inhibitory potential.[\[1\]](#)[\[2\]](#)

- Enzyme Source: Human recombinant MAO-B (commercially available).
- Substrate: Kynuramine (fluorometric substrate).
- Reaction Mix:
 - Phosphate buffer (100 mM, pH 7.4).
 - Test compound (variable concentrations).
 - Pre-incubate enzyme + inhibitor for 15 min at 37°C.

- Initiation: Add Kynuramine (concentration, approx 20-50 M). Incubate for 30 min.
- Termination: Add 2N NaOH to stop reaction.
- Detection: Measure fluorescence of the metabolite 4-hydroxyquinoline (Excitation: 310 nm, Emission: 400 nm).
- Control: Clorgyline (MAO-A selective) and Deprenyl (MAO-B selective) as references.

Synthesis Pathway (Self-Validating)

For researchers synthesizing this standard for testing, the Reductive Amination or Grignard Addition routes are standard. The Grignard route is preferred for creating the

-alkyl bond directly.

Route: Grignard Addition to Imine

- Precursor: 4-Fluorobenzaldehyde.
- Imine Formation: React with N-(trimethylsilyl)amine or ammonia equivalent to form the imine intermediate.
 - Alternative: Form oxime with hydroxylamine, then activate.
- Grignard Reagent: Pentylmagnesium bromide ().
- Reaction: Add Grignard reagent to the imine/nitrile at 0°C in anhydrous ether/THF.
 - Note: Addition to nitrile yields ketimine
hydrolyze to ketone
reductive amination.

- Direct Addition: Addition of PentylMgBr to N-protected imine of 4-fluorobenzaldehyde yields the protected amine.
- Workup: Acidic hydrolysis and extraction.
- Purification: Recrystallization of the HCl salt.

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